

Personal protective equipment for handling **Epiglobulol**

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Compound of Interest

Compound Name: *Epiglobulol*

Cat. No.: *B149269*

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Essential Safety and Handling Guide for **Epiglobulol**

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Epiglobulol**. The following procedures are based on available supplier safety information and data for structurally related compounds.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **Epiglobulol**, it is essential to use appropriate personal protective equipment to ensure personal safety and prevent exposure. The recommended PPE and safety measures are summarized in the table below.

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles.	Recommended by suppliers to prevent eye contact with the substance.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	Recommended by suppliers to avoid skin contact. Gloves must be inspected before use and disposed of properly after handling the chemical.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Not specified, but work in a well-ventilated area or fume hood is recommended.	To minimize inhalation of any potential vapors, mists, or aerosols.

General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Keep away from food, drink, and animal feeding stuffs.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Epiglobulol** is provided below for easy reference.

Property	Value
CAS Number	88728-58-9
Molecular Formula	C ₁₅ H ₂₆ O
Molecular Weight	222.37 g/mol
Appearance	Colorless clear viscous liquid (estimated) [1]
Density	0.97 g/mL at 20 °C
Boiling Point	293.00 to 294.00 °C @ 760.00 mm Hg [1]
Flash Point	122.78 °C (253.00 °F) - Closed Cup [1]
Storage Temperature	2-8°C

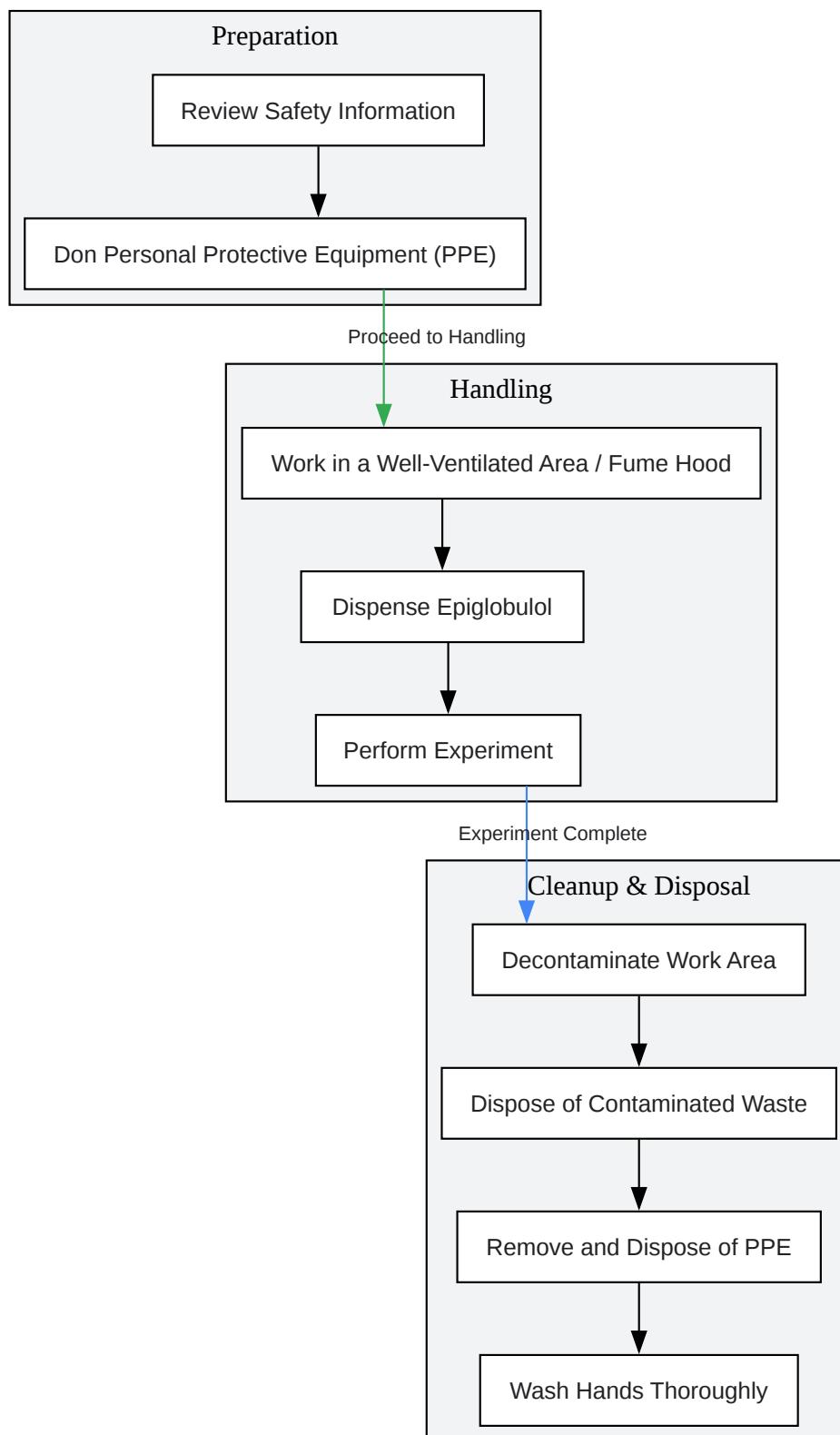
Operational and Disposal Plans

The following procedural steps outline the safe handling, storage, and disposal of **Epiglobulol** in a laboratory setting.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area at the recommended temperature of 2-8°C.
- Keep the container tightly closed to prevent contamination.

Handling and Experimental Workflow: A logical workflow for handling **Epiglobulol** during experimentation is depicted in the diagram below. This workflow emphasizes safety checks and proper handling at each stage.



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Epiglobulol Safe Handling Workflow

Spill Management:

- In case of a small spill, absorb the substance with an inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.
- Ensure the area is well-ventilated during cleanup.
- For large spills, evacuate the area and follow emergency procedures.

Disposal Plan:

- Dispose of unused **Epiglobulol** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.
- Contaminated packaging should be triple rinsed (or equivalent) and offered for recycling or reconditioning if possible. Otherwise, dispose of it as hazardous waste.

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References

- 1. Epiglobulol | CAS:88728-58-9 | Sesquiterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
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